

Enprofylline: Solubility, Preparation, and Application Notes

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Enprofylline

CAS No.: 41078-02-8

Cat. No.: S527190

[Get Quote](#)

Abstract Enprofylline is a xanthine derivative with dual pharmacological activity, acting as a selective **A2B receptor antagonist** ($K_i = 7 \mu\text{M}$) and a **phosphodiesterase (PDE) inhibitor** [1]. It is a valuable compound for researching asthma and chronic obstructive pulmonary disease (COPD). This document provides detailed protocols for solvent preparation, including solubility data in DMSO and aqueous buffers, and outlines its experimental applications in cellular and in vivo models [1].

Chemical and Solubility Profile

Enprofylline (CAS 41078-02-8) has a molecular weight of 194.19 g/mol and a molecular formula of $\text{C}_8\text{H}_{10}\text{N}_4\text{O}_2$ [1]. The following table summarizes its key solubility data.

Table 1: Solubility profile of Enprofylline.

Solvent / Solution	Concentration	Condition / Note
DMSO	62.5 mg/mL (321.85 mM)	Standard stock solution; hygroscopic DMSO can impact solubility. Use newly opened DMSO for best results [1].
10% DMSO / 90% Corn Oil	≥ 2.08 mg/mL (10.71 mM)	Clear solution. Suitable for short-term in vivo studies (less than half a month) [1].

Solvent / Solution	Concentration	Condition / Note
10% DMSO / 90% (20% SBE- β -CD in Saline)	≥ 2.08 mg/mL (10.71 mM)	Clear solution. Recommended for in vivo studies requiring enhanced aqueous solubility [1].

Stock Solution Preparation Protocols

2.1 Primary Stock Solution in DMSO (100 mM) This concentrated stock is ideal for storing the compound and further diluting into various assay systems.

- **Materials**

- **Enprofylline** (solid)
- Anhydrous DMSO (newly opened)
- Analytical balance
- Microcentrifuge tubes (sterile)
- Micropipettes and tips
- Ultrasonic bath (optional)

- **Procedure**

- **Weighing:** Accurately weigh 1.94 mg of **Enprofylline** solid.
- **Dissolution:** Transfer the compound to a microcentrifuge tube and add 100 μ L of anhydrous DMSO.
- **Mixing:** Vortex the mixture for 10-15 seconds until the solid is fully dissolved. If necessary, brief sonication in an ultrasonic bath for 15-30 seconds can aid dissolution.
- **Storage:** Aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at **-20°C or -80°C, protected from light**. Under these conditions, the stock solution is stable for at least one month [1].

2.2 Working Solution for In Vivo Studies This protocol describes the preparation of a solution for intraperitoneal injection in mouse models [1].

- **Materials**

- Primary stock solution of **Enprofylline** in DMSO (as prepared in section 2.1)
- SBE- β -CD (Sulfobutyl ether beta-cyclodextrin)
- Physiological saline (0.9% NaCl)
- Corn oil (for Protocol 2)

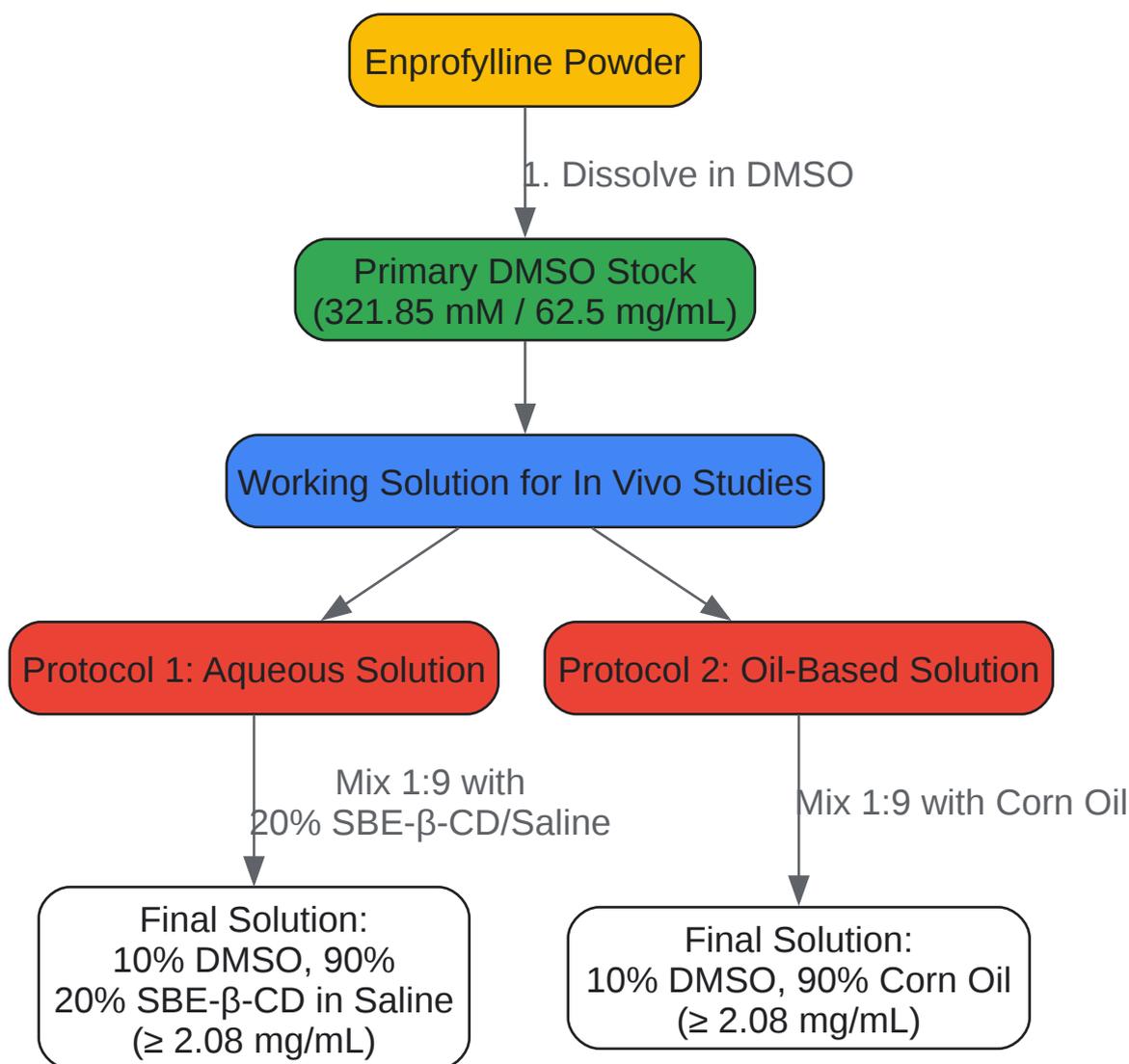
- **Protocol 1: Aqueous Solution with SBE- β -CD**

- Prepare a 20% SBE- β -CD solution by dissolving 2 g of SBE- β -CD powder in 10 mL of saline. Ensure it is completely dissolved and clear.
- To prepare 1 mL of the final working solution:
 - Add 100 μ L of the 100 mM DMSO stock solution (20.8 mg/mL) to a vial.
 - Add 900 μ L of the 20% SBE- β -CD solution.
 - Mix thoroughly by vortexing. The final concentration will be \geq **2.08 mg/mL** in 10% DMSO / 90% (20% SBE- β -CD in Saline) [1].

- **Protocol 2: Oil-Based Solution**

- To prepare 1 mL of the final working solution:
 - Add 100 μ L of the 100 mM DMSO stock solution to a vial.
 - Add 900 μ L of corn oil.
 - Mix thoroughly by vortexing. The final concentration will be \geq **2.08 mg/mL** in 10% DMSO / 90% Corn Oil [1].
 - *Note:* This protocol is not recommended for continuous dosing periods exceeding half a month [1].

The following diagram illustrates the workflow for preparing these solutions.



[Click to download full resolution via product page](#)

Experimental Application Protocols

3.1 In Vitro Protocol: Inhibition of IL-8 Release [1] This assay tests **Enprofylline**'s ability to block A2B receptor-mediated IL-8 release.

- **Cell Culture:** Grow appropriate cell lines (e.g., human airway epithelial cells) in recommended medium.
- **Stimulation & Treatment:**
 - Pre-treat cells with **300 μM Enprofylline** for a suitable period (e.g., 30-60 minutes).
 - Stimulate the cells with 10 μM N-ethylcarboxamidoadenosine (NECA), an adenosine receptor agonist, for several hours to induce IL-8 release.

- **Measurement:** Collect cell culture supernatant. Measure IL-8 concentration using a standard ELISA kit.
- **Expected Result: Enprofylline** at 300 μM is expected to completely block NECA-induced IL-8 release [1].

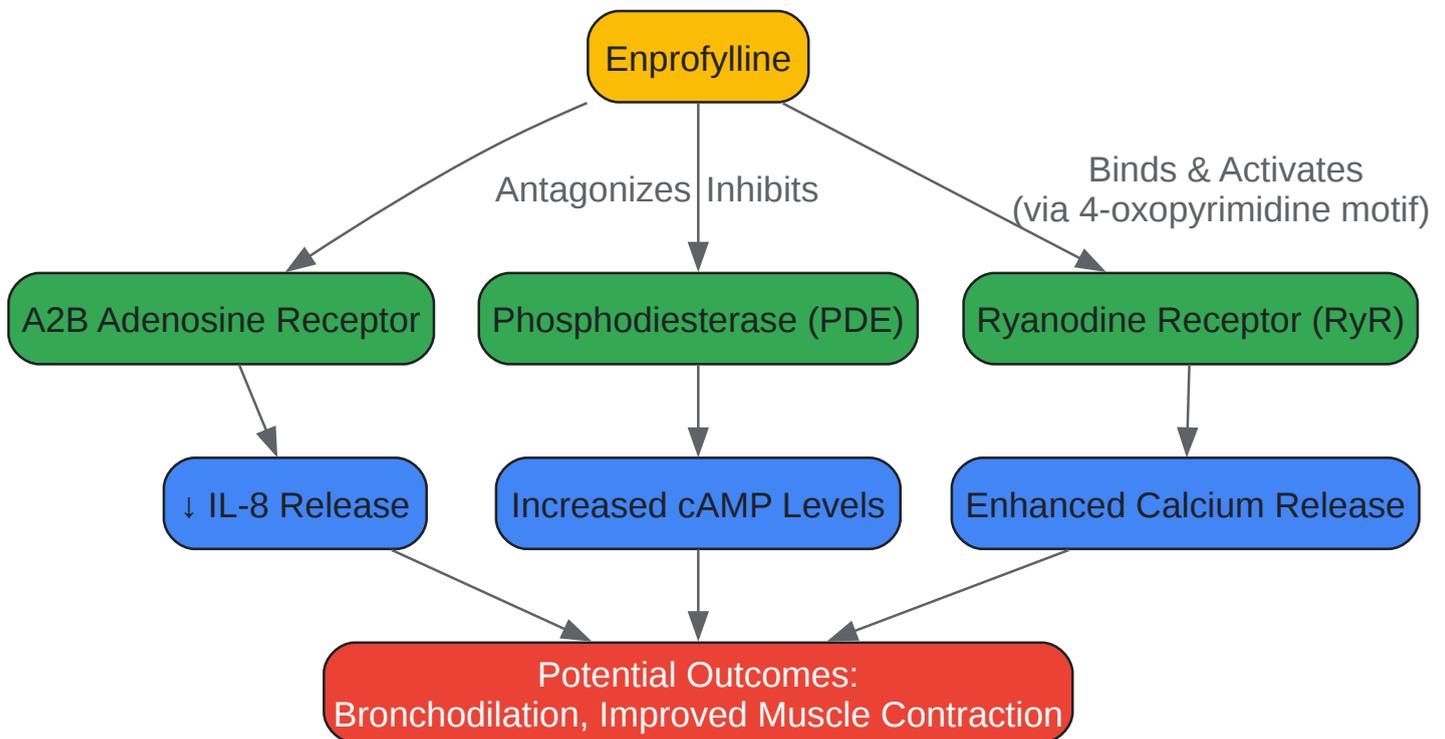
3.2 In Vivo Protocol: Effect on Heart Rate in Mice [1] This protocol assesses the cardiovascular effects of **Enprofylline**.

- **Animal Model:** Wild-type (WT) mice.
- **Dosing:**
 - Prepare the working solution using **Protocol 1** (SBE- β -CD in Saline).
 - Administer **Enprofylline** via intraperitoneal (IP) injection at doses of **7.5 mg/kg and 30 mg/kg**.
 - A control group should receive an equivalent volume of vehicle (10% DMSO / 90% (20% SBE- β -CD in Saline)).
- **Monitoring:** Measure heart rate (HR) before and after injection.
- **Expected Result:** In male WT mice, injection of 7.5 mg/kg and 30 mg/kg **Enprofylline** is expected to increase heart rate [1].

Mechanism of Action and Signaling Pathways

Beyond its known roles as an A2B antagonist and PDE inhibitor, recent structural biology studies have revealed that **enprofylline** and other xanthine derivatives can bind to and activate **Ryanodine Receptors (RyRs)** [2]. RyRs are intracellular calcium channels essential for muscle contraction. The binding of **enprofylline** to a specific site on RyR1 sensitizes the channel to calcium, leading to its activation. The **4-oxopyrimidine motif** has been identified as the minimal chemical structure necessary for this interaction [2]. This newly discovered mechanism opens avenues for researching **enprofylline** in muscle weakness diseases.

The diagram below illustrates the multi-target mechanism of action of **Enprofylline**.



[Click to download full resolution via product page](#)

Critical Notes and Troubleshooting

- **DMSO Quality:** The solubility of **Enprofylline** is significantly impacted by water content in DMSO. Always use newly opened, high-quality, anhydrous DMSO for preparing stock solutions [1].
- **Solution Stability:** While frozen DMSO stock solutions are stable, working solutions for in vivo use should be prepared fresh on the day of the experiment.
- **In Vivo Considerations:** Be aware that a high dose (30 mg/kg) of **Enprofylline** may cause a decrease in body temperature in female mice [1]. Monitor and control for this variable in your experiments.
- **Beyond Solubility:** When developing new chemical entities, strategies like introducing polar groups or forming salts can greatly improve aqueous solubility, which is a critical parameter for oral bioavailability [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Enprofylline | A2B Receptor Antagonist [medchemexpress.com]
2. Targeting ryanodine receptors with allopurinol and ... [pmc.ncbi.nlm.nih.gov]
3. Innovative medicinal chemistry strategies for enhancing ... [sciencedirect.com]

To cite this document: Smolecule. [Enprofylline: Solubility, Preparation, and Application Notes].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b527190#enprofylline-solvent-preparation-dmsol-solubility>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com